Application Note: High-Purity Synthesis of 2-(4-Aminophenyl)propane-1,3-diol

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Compound of Interest

Compound Name:	*2-(4-Aminophenyl)propane-1,3-diol*
CAS No.:	*126489-69-8*
Cat. No.:	*B8752155*

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Introduction & Retrosynthetic Analysis

The target molecule, **2-(4-Aminophenyl)propane-1,3-diol**, features a 1,3-diol backbone substituted at the C2 position with an aniline moiety. Direct functionalization of 2-phenylpropane-1,3-diol via nitration is hazardous and yields inseparable ortho/para mixtures.

This protocol employs a retrosynthetic disconnection at the C2-Aryl bond and the Ester-Alcohol transition, ensuring the para-substitution pattern is locked in from the starting material (1-Fluoro-4-nitrobenzene).

Reaction Pathway Diagram

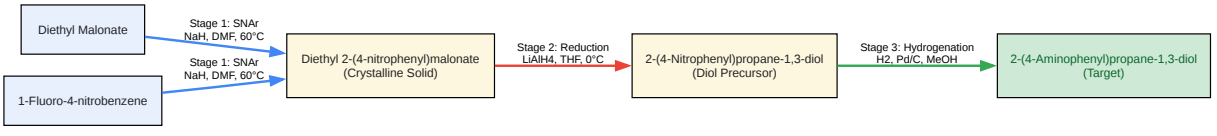

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Figure 1: Three-stage synthetic pathway ensuring para-regioselectivity.

Experimental Protocols

Stage 1: Synthesis of Diethyl 2-(4-nitrophenyl)malonate

Objective: Install the 4-nitrophenyl group onto the malonate backbone via SNAr. Rationale: 1-Fluoro-4-nitrobenzene is selected over the chloro-analogue due to the higher electronegativity of fluorine, which significantly accelerates the rate-determining step in SNAr reactions, allowing for milder conditions and fewer side reactions.

Reagents:

- Diethyl malonate (1.1 equiv)
- 1-Fluoro-4-nitrobenzene (1.0 equiv)
- Sodium Hydride (60% dispersion in mineral oil) (1.2 equiv)
- DMF (Anhydrous)

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Deprotonation: Suspend NaH (1.2 equiv) in anhydrous DMF (5 mL/mmol) at 0°C. Add Diethyl malonate (1.1 equiv) dropwise over 20 minutes. Evolution of H2 gas will be vigorous. Stir at room temperature (RT) for 30 minutes until the solution becomes clear/homogeneous.
- Coupling: Cool the enolate solution to 0°C. Add a solution of 1-Fluoro-4-nitrobenzene (1.0 equiv) in minimal DMF dropwise.
- Reaction: Heat the mixture to 60°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2) for the disappearance of the fluoronitrobenzene.

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- Workup: Quench carefully with saturated NH4Cl solution. Extract with Ethyl Acetate (3x). Wash combined organics with water (5x) to remove DMF, then brine. Dry over MgSO4 and concentrate.
- Purification: Recrystallize from Ethanol/Hexane or perform flash chromatography (Gradient: 5% -> 20% EtOAc in Hexane).
  - Expected Yield: 85–92%
  - Appearance: Pale yellow solid.[1]

Stage 2: Reduction to 2-(4-Nitrophenyl)propane-1,3-diol

Objective: Reduce the diester to the diol without reducing the nitro group. Rationale: Lithium Aluminum Hydride (LiAlH4) is used at controlled temperatures. While LiAlH4 can reduce nitro groups to azo compounds or amines under reflux, performing the reaction at 0°C to RT preserves the nitro functionality while quantitatively reducing the esters.

Reagents:

- Diethyl 2-(4-nitrophenyl)malonate (1.0 equiv)
- LiAlH4 (2.5 equiv)
- THF (Anhydrous)

Protocol:

- Setup: Flame-dry a 2-neck RBF under nitrogen.
- Reagent Prep: Suspend LiAlH4 (2.5 equiv) in anhydrous THF (10 mL/mmol) and cool to -5°C (ice/salt bath).
- Addition: Dissolve the Stage 1 product in THF and add dropwise to the LiAlH4 slurry, maintaining internal temperature <5°C.
- Reaction: Allow to warm to RT and stir for 3 hours. Do not reflux.

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- Fieser Quench (Critical): Cool to 0°C. For every x grams of LiAlH4 used, add:
  - x mL water
  - x mL 15% NaOH
  - 3x mL water[2]
- Isolation: Stir the granular white precipitate for 30 mins. Filter through a Celite pad.[2] Wash the pad with warm THF. Concentrate the filtrate.
- Purification: The crude diol is often pure enough for the next step. If necessary, purify via column chromatography (DCM:MeOH 95:5).
  - Data Check:1H NMR should show disappearance of ethyl ester signals (quartet ~4.1 ppm, triplet ~1.2 ppm) and appearance of -CH2OH signals (~3.8–4.0 ppm).

Stage 3: Catalytic Hydrogenation to 2-(4-Aminophenyl)propane-1,3-diol

Objective: Reduce the nitro group to the primary amine. Rationale: Pd/C catalyzed hydrogenation is the cleanest method, avoiding metal waste (Fe/HCl, Sn/HCl) that complicates the purification of the polar diol product.

Reagents:

- 2-(4-Nitrophenyl)propane-1,3-diol (1.0 equiv)
- Pd/C (10% wt loading, 50% wet) (10 wt% of substrate)
- Methanol (HPLC grade)
- Hydrogen gas (balloon pressure sufficient)

Protocol:

- Setup: Place the nitro-diol in a RBF and dissolve in Methanol (20 mL/mmol).

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- Catalyst Addition: Under a gentle stream of nitrogen, carefully add the Pd/C catalyst. Caution: Dry Pd/C is pyrophoric; use wet catalyst or add under inert gas.
- Hydrogenation: Purge the vessel with H2 (vacuum/fill cycle x3). Stir vigorously under H2 balloon atmosphere at RT for 4–12 hours.
- Monitoring: Monitor by HPLC or TLC (DCM:MeOH 9:1). The starting material (UV active, yellow spot) will disappear; the product is more polar and stains with Ninhydrin (red/purple).
- Workup: Filter through a tight Celite pad to remove Palladium. Wash with MeOH.
- Final Isolation: Concentrate the filtrate to obtain the target amine.
  - Product: Off-white to pale brown solid.
  - Storage: Store under Argon at -20°C (amine is oxidation-sensitive).

Analytical Data Summary

Parameter	Specification	Method
Appearance	Off-white to pale beige crystalline solid	Visual
Purity	> 98.0%	HPLC (C18, Water/ACN gradient)
MS (ESI+)	[M+H]+ = 168.1	LC-MS
1H NMR (DMSO-d6)	δ 6.85 (d, 2H), 6.45 (d, 2H), 4.80 (br s, 2H, NH2), 4.45 (t, 2H, OH), 3.5–3.7 (m, 4H, CH2), 2.7 (m, 1H, CH)	400 MHz NMR

Safety & Hazards (E-E-A-T)

- Sodium Hydride (NaH): Reacts violently with moisture. Use only dry solvents and glassware.
- 1-Fluoro-4-nitrobenzene: Skin irritant and toxic. Handle in a fume hood.

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- Lithium Aluminum Hydride (LiAlH4): Pyrophoric. Quench with extreme caution using the Fieser method. Never add water directly to a large amount of unquenched reaction mixture.
- Palladium on Carbon (Pd/C): Pyrophoric when dry. Keep wet with water or solvent. Filter residues into a waste container kept wet with water.

References

- Preparation of Diethyl 2-(4-nitrophenyl)
  - Based on principles of SNAr for malonate arylation. See: Makosza, M., & Winiarski, J. (1987). Vicarious Nucleophilic Substitution of Hydrogen.Accounts of Chemical Research, 20(8), 282–289.
  - Specific protocol adapted from: PrepChem. Synthesis of diethyl 2-ethyl-2-(4-nitrophenyl)malonate. (Adapted for non-ethylated analog). Link
- Reduction of Phenyl-Malonates to Diols
  - US Patent 5072056A.Synthesis of 2-phenyl-1,3-propanediol. (Describes the LAH reduction of diethyl phenyl substituted malonates). Link
- General Hydrogenation Protocols: Rylander, P. N. (1979). Catalytic Hydrogenation in Organic Synthesis. Academic Press. (Standard reference for Nitro -> Amine reduction).
- Target Molecule Identification
  - ChemicalBook.(1S,2S)-2-Amino-1-(4-nitrophenyl)propane-1,3-diol. (Note: This reference distinguishes the target from the Chloramphenicol base isomer). Link

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